

Personal protective equipment for handling Calcium;diiodide;tetrahydrate

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Compound of Interest

Compound Name: Calcium;diiodide;tetrahydrate

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Essential Safety and Handling Guide for Calcium Diiodide Tetrahydrate

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with Calcium Diiodide Tetrahydrate. Adherence to these protocols is essential for ensuring a safe laboratory environment.

Hazard Identification and Summary

Calcium diiodide tetrahydrate is a chemical that requires careful handling due to its potential health hazards. It is known to cause skin and serious eye irritation.[1][2][3] Inhalation may lead to respiratory tract irritation, and ingestion can cause irritation of the digestive tract.[1][4][5] The toxicological properties of this substance have not been fully investigated.[4] It is also hygroscopic, meaning it absorbs moisture from the air, and is sensitive to light.[4] Chronic exposure to iodides can lead to a condition known as iodism.[4]

Chemical and Physical Properties

A summary of the key quantitative data for Calcium diiodide tetrahydrate is provided below.

Property	Value
Appearance	White to cream chunks
CAS Number	13640-62-5
Molecular Formula	$\text{CaI}_2 \cdot 4\text{H}_2\text{O}$
Melting Point	779 - 783 °C[6][7]
Boiling Point	1100 °C[6]
Density	4.79 g/cm ³ [5]
Vapor Pressure	~0 Pa at 25 °C[5]
Occupational Exposure Limits	No OSHA Vacated PELs are listed for this chemical.[4]
LD50/LC50	Not available[4]

Operational and Safety Protocols

Personal Protective Equipment (PPE) Selection and Use

Proper selection and use of PPE are the most critical steps in preventing exposure. Facilities must be equipped with an eyewash station and a safety shower.[2][4]

- **Eye and Face Protection:** Wear chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][4] Tightly fitting safety goggles with side shields are recommended.[5]
- **Skin Protection:** Appropriate chemical-resistant gloves must be worn to prevent skin contact. [1][2][4] Protective clothing, such as a lab coat, should be worn to prevent skin exposure.[2][4]
- **Respiratory Protection:** If working in an area with inadequate ventilation, or if dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[1][2][4] Follow the OSHA respirator regulations found in 29 CFR 1910.134.[4]

Caption: PPE selection workflow for handling Calcium diiodide tetrahydrate.

Experimental Protocol: Donning and Doffing PPE

- Donning (Putting On):
 1. Clothing: Put on a lab coat, ensuring it is fully buttoned.
 2. Respirator (if needed): Perform a seal check to ensure it fits properly.
 3. Goggles: Put on safety goggles.
 4. Gloves: Don chemical-resistant gloves, pulling the cuffs over the sleeves of the lab coat.
- Doffing (Taking Off):
 1. Gloves: Remove gloves by peeling them off from the cuff, turning them inside out. Avoid touching the outside of the gloves with bare skin.
 2. Goggles: Remove goggles from the back of the head forward.
 3. Lab Coat: Remove the lab coat by unbuttoning it and rolling it down from the shoulders, keeping the contaminated side folded inward.
 4. Respirator (if used): Remove the respirator from the back of the head.
 5. Hand Hygiene: Wash hands thoroughly with soap and water immediately after removing all PPE.[\[1\]](#)[\[4\]](#)

Safe Handling and Storage Protocol

- Handling:
 - Always handle the chemical in a well-ventilated area, such as a fume hood, to minimize dust generation and accumulation.[\[1\]](#)[\[4\]](#)
 - Avoid all personal contact, including inhalation and contact with eyes, skin, and clothing.[\[3\]](#)
[\[4\]](#)
 - Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[1\]](#)[\[4\]](#)

- Keep the container tightly closed when not in use.[2][4]
- Storage:
 - Store in a cool, dry, well-ventilated area away from incompatible substances like oxidizing agents.[4]
 - The storage area must be protected from moisture and direct sunlight.[4]
 - Keep containers securely sealed.[3]

Emergency and Disposal Plans

Spill Response Protocol

Immediate and correct response to a spill is critical to prevent exposure and environmental contamination.

- Evacuate and Alert: Immediately alert personnel in the area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated.[1][4]
- Don PPE: Wear appropriate PPE, including respiratory protection, gloves, goggles, and a lab coat, before approaching the spill.[3][4]
- Containment: Prevent the spill from spreading or entering drains.[3]
- Clean-up:
 - Carefully sweep or vacuum the spilled material. Avoid actions that generate dust.[3][4]
 - Place the collected material into a suitable, labeled container for disposal.[1][4]
 - Do not use water to clean up the spill, as the material is hygroscopic.[4]
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste container according to institutional and local regulations.

Caption: Step-by-step workflow for responding to a chemical spill.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[2]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation persists.[2][4]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[4]
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[4]

Disposal Plan

Chemical waste must be disposed of in accordance with local, regional, and national regulations.

- Dispose of contents and containers at an approved industrial combustion plant or an authorized landfill.[1][3]
- Consult your institution's environmental health and safety office or a licensed professional waste disposal service.
- Do not let the chemical enter drains or the environment.[2][5]

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References

- 1. chemos.de [chemos.de]

- 2. fishersci.com [fishersci.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. store.sangon.com [store.sangon.com]
- 6. 13640-62-5 CAS MSDS (CALCIUM IODIDE TETRAHYDRATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
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